

Standard Operating Procedure: Norfludiazepam Disposal

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This document provides comprehensive procedures for the safe handling and disposal of **Norfludiazepam** and its associated waste materials in a laboratory setting. Adherence to these guidelines is mandatory to ensure personnel safety and compliance with environmental regulations.

Hazard Assessment and Chemical Properties

Norfludiazepam (also known as Desalkylflurazepam) is a benzodiazepine analog with specific health hazards.[1] It is classified as a hazardous substance, and all waste containing this compound must be managed accordingly.[2][3]

Table 1: Norfludiazepam Chemical and Hazard Data



Property	Data	Source(s)
Chemical Formula	C15H10ClFN2O	[4][5][6]
Molecular Weight	288.70 g/mol	[4][5][6][7]
CAS Number	2886-65-9	[5][8]
Synonyms	Desalkylflurazepam, N- Desalkylflurazepam, Ro 5- 3367	[5]
GHS Hazard Statements	H302: Harmful if swallowed[4] [7]H315: Causes skin irritation[4][7]H319: Causes serious eye irritation[4] [7]H335: May cause respiratory irritation[4][7]H336: May cause drowsiness or dizziness[7][8][9]	[4][7][8][9]
Regulatory Status	US DEA Schedule IV; Controlled substance[8]	[8]

Detailed Disposal Protocol

Disposal of **Norfludiazepam** must comply with all applicable federal, state, and local regulations, including the EPA's Resource Conservation and Recovery Act (RCRA).[3][10][11] Due to its status as a DEA-regulated controlled substance, specific procedures for documentation and destruction are required.[10] Under no circumstances should **Norfludiazepam** or its contaminated materials be disposed of via standard trash or sewer systems.[2][12][13]

2.1 Required Personal Protective Equipment (PPE)

Before handling **Norfludiazepam** in any form (pure solid, solutions, or waste), the following PPE is mandatory:

Eye Protection: Safety glasses with side shields or chemical splash goggles.[8][9]

Safety Operating Guide





- Hand Protection: Nitrile gloves.[8][9]
- Respiratory Protection: Use in a well-ventilated area or chemical fume hood. For handling bulk powder outside of a fume hood, a NIOSH-approved N95 dust mask is required.[8]
- Protective Clothing: A standard laboratory coat.
- 2.2 Waste Segregation and Containment

Proper segregation is critical. Three primary waste streams should be considered for **Norfludiazepam**:

- Solid Waste:
 - Description: Expired or unwanted pure Norfludiazepam powder, contaminated items such as weigh paper, spatulas, stir bars, and contaminated PPE (gloves, wipes).
 - Procedure:
 - 1. Collect all solid waste in a designated, leak-proof container made of compatible material (e.g., high-density polyethylene).[13][14]
 - 2. The container must have a secure, tight-fitting lid and must be kept closed except when adding waste.[13][14]
 - 3. Affix a completed "Hazardous Waste" label to the container. The label must include the full chemical name "**Norfludiazepam**" and list all associated hazards (e.g., "Toxic," "Irritant").[13][14][15]
- Liquid Waste:
 - Description: Solutions containing Norfludiazepam, including reaction mixtures, analytical standards, and solvent rinses from contaminated glassware.
 - Procedure:
 - 1. Collect all liquid waste in a designated, leak-proof, and chemically compatible container (e.g., a glass or polyethylene solvent waste bottle).



- 2. Do not mix incompatible waste streams.
- 3. Keep the container sealed when not in use and store it in secondary containment to prevent spills.[13]
- 4. Affix a completed "Hazardous Waste" label, listing "**Norfludiazepam**" and all solvent components with their approximate concentrations.
- Empty Chemical Containers:
 - Description: The original stock bottle that contained Norfludiazepam.
 - Procedure:
 - 1. Thoroughly empty the container.
 - 2. The first rinse of the container with a suitable solvent (e.g., methanol or acetone) must be collected and disposed of as hazardous liquid waste.[13]
 - 3. After rinsing, deface or remove the original label.[13]
 - 4. Dispose of the rinsed, air-dried container in the appropriate laboratory glass or solid waste stream, as per institutional policy.[13]

2.3 Storage and Disposal Request

- Storage: Store all sealed and labeled hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[16] This area must be secure and away from general traffic.
- Disposal Coordination:
 - Once a waste container is full or is no longer needed, contact your institution's
 Environmental Health and Safety (EHS) department to schedule a waste pickup.[2][10]
 - Inform EHS that the waste contains a DEA Schedule IV controlled substance. They will
 initiate the required chain-of-custody and destruction protocols with a licensed hazardous
 waste vendor and/or DEA-registered reverse distributor.[10]



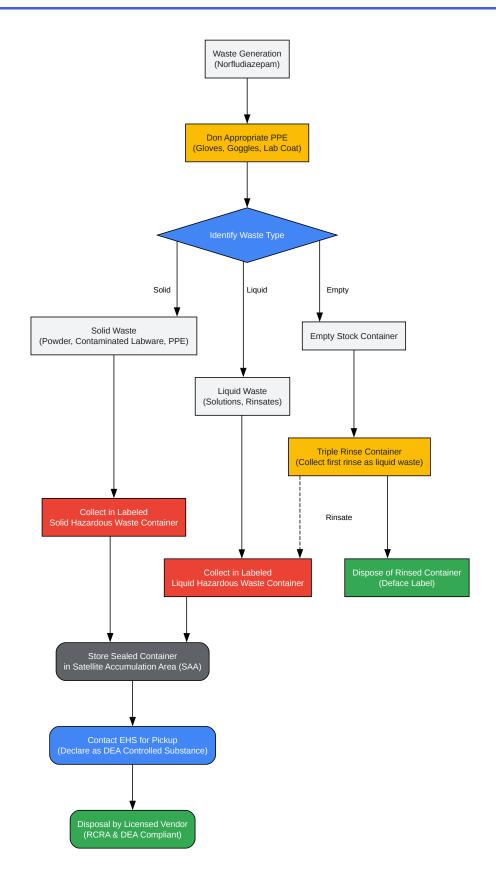
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• Maintain all records of disposal as required by the DEA and your institution.

Norfludiazepam Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Norfludiazepam** waste.





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Caption: Workflow for the safe disposal of **Norfludiazepam** waste.



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